

4-Oxopentyl Formate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Oxopentyl formate

Cat. No.: B3055181

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Disclaimer: This document is an in-depth technical guide compiled from available safety data for structurally analogous compounds and general chemical safety principles. As of the date of this publication, a comprehensive, experimentally verified Safety Data Sheet (SDS) for **4-oxopentyl formate** is not readily available. The information herein is intended for use by trained professionals in research, drug development, and other scientific fields and should be used to supplement, not replace, a thorough risk assessment and adherence to all applicable safety regulations.

Executive Summary

4-Oxopentyl formate is a chemical compound of interest in various research and development applications. Due to the limited availability of specific safety and toxicological data, this guide provides a comprehensive overview of its anticipated hazards, safe handling procedures, and emergency responses based on a "read-across" approach from structurally similar compounds, namely short-chain alkyl formates (propyl formate, butyl formate, pentyl formate) and aliphatic ketones (2-pentanone).

Based on this analysis, **4-oxopentyl formate** is anticipated to be a flammable liquid and vapor. It is likely to cause serious eye irritation and may cause respiratory irritation. Ingestion and inhalation may be harmful. This guide outlines the necessary precautions for handling this compound, including the use of appropriate personal protective equipment (PPE), engineering controls, and emergency procedures.

Predicted GHS Hazard Classification

The following Globally Harmonized System (GHS) classification is predicted for **4-oxopentyl formate** based on the classifications of its structural analogues.

Hazard Class	Hazard Category	Hazard Statement
Flammable Liquids	Category 2 or 3	H225: Highly flammable liquid and vapor, or H226: Flammable liquid and vapor.[1][2][3][4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.[5][6][7][8]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation.[6][9][10][11]
Acute Toxicity (Oral)	Category 4 (Predicted)	H302: Harmful if swallowed.[12][13]
Acute Toxicity (Inhalation)	Category 4 (Predicted)	H332: Harmful if inhaled.

Physical and Chemical Properties

The following table summarizes the known and predicted physical and chemical properties of **4-oxopentyl formate** and its structural analogues. This data is essential for understanding its behavior and for designing safe handling and storage procedures.

Property	4-Oxopentyl Formate (Predicted)	Propyl Formate	Butyl Formate	Pentyl Formate	2-Pentanone
Molecular Formula	C ₆ H ₁₀ O ₃	C ₄ H ₈ O ₂ [14]	C ₅ H ₁₀ O ₂	C ₆ H ₁₂ O ₂	C ₅ H ₁₀ O
Molecular Weight	130.14 g/mol	88.11 g/mol [14]	102.13 g/mol [15]	116.16 g/mol [16]	86.13 g/mol
Appearance	Colorless liquid (Predicted)	Colorless liquid [17]	Colorless liquid [18]	Colorless liquid	Colorless liquid
Odor	Fruity, ester-like (Predicted)	Fruity	Pungent	Plum-like	Fruity, acetone-like
Boiling Point	~160-180 °C (Estimated)	80-81 °C [19]	107 °C	132.4 °C	101.7 °C [12]
Melting Point	Not available	-93 °C [19]	-91 °C [15]	-73.5 °C	-78 °C
Flash Point	~40-60 °C (Estimated)	-3 °C [19]	18 °C [15]	31.9 °C	12 °C [12]
Density	~0.95-1.05 g/mL (Estimated)	0.904 g/mL [19]	0.88 g/mL	0.9 g/mL	0.806 g/mL [12]
Solubility in Water	Slightly soluble (Predicted)	Soluble [19]	Slightly soluble	Insoluble	Soluble (60 g/L) [12]

Toxicology and Health Effects

The primary health hazards associated with **4-oxopentyl formate** are predicted based on the toxicology of formate esters and aliphatic ketones.

- **Eye Irritation:** Direct contact is expected to cause serious eye irritation, characterized by redness, pain, and potential for corneal damage. [[12](#)][[18](#)]

- **Respiratory Irritation:** Inhalation of vapors may irritate the respiratory tract, leading to coughing and shortness of breath.[17][20] High concentrations may cause central nervous system depression with symptoms like dizziness and drowsiness.[10][18]
- **Skin Contact:** Prolonged or repeated skin contact may cause irritation and dermatitis.
- **Ingestion:** Ingestion is expected to be harmful and may cause gastrointestinal irritation, nausea, and vomiting.[17][18]
- **Metabolism:** Formate esters can be metabolized to formic acid, which can lead to acidosis and other toxic effects if absorbed in significant quantities.[21]

Experimental Protocols for Safe Handling

Adherence to strict safety protocols is mandatory when handling **4-oxopentyl formate**. The following methodologies are based on best practices for handling flammable and irritant organic compounds.

Engineering Controls

- **Ventilation:** All handling of **4-oxopentyl formate** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[18]
- **Ignition Sources:** Eliminate all potential ignition sources, including open flames, sparks, and hot surfaces. Use explosion-proof electrical equipment.[12][18]
- **Grounding:** Ground and bond all containers and transfer equipment to prevent the buildup of static electricity.[18]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial for minimizing exposure.

*Figure 1. Recommended Personal Protective Equipment for handling **4-oxopentyl formate**.*

Storage and Disposal

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents, acids, and bases.[12][18] The

storage area should be designated for flammable liquids.

- Disposal: Dispose of waste in accordance with all local, state, and federal regulations. Do not dispose of it in drains or the environment.

Emergency Procedures

A clear and practiced emergency response plan is critical.

*Figure 2. Logical workflow for emergency response to incidents involving **4-oxopentyl formate**.*

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.[\[17\]](#)[\[18\]](#)
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid if irritation develops and persists.[\[17\]](#)[\[18\]](#)
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[17\]](#)
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get medical aid immediately.[\[17\]](#)[\[18\]](#)

Conclusion

While specific data for **4-oxopentyl formate** is lacking, a conservative approach based on the known hazards of similar formate esters and ketones is warranted. This compound should be treated as a highly flammable, irritant chemical. All personnel handling this substance must be thoroughly trained on its potential hazards and the appropriate safety protocols outlined in this guide. The use of proper engineering controls and personal protective equipment is paramount to ensure a safe working environment.

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